

# Safeguarding Your Research: A Comprehensive Guide to Handling 3,4-Dibromobenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3,4-Dibromobenzoic acid**

Cat. No.: **B1298454**

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Handling and Disposal of **3,4-Dibromobenzoic Acid**.

This guide provides critical safety protocols and operational procedures for the handling of **3,4-Dibromobenzoic acid**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and minimizing risks associated with this chemical.

## Hazard Identification and Classification

**3,4-Dibromobenzoic acid** is a compound that necessitates careful handling due to its potential health hazards. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) identifies it with the following hazard statements:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Proper personal protective equipment (PPE) and adherence to handling and disposal protocols are mandatory to mitigate these risks.

## Quantitative Safety Data

Parameter	Information	Source
CAS Number	619-03-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Br <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	279.91 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Hazard Classifications	Acute Toxicity, Oral (Category 4); Skin Irritation (Category 2); Serious Eye Irritation (Category 2); Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory tract irritation)	<a href="#">[1]</a>
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	<a href="#">[4]</a> <a href="#">[5]</a>

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is crucial to prevent exposure. The following PPE is mandatory when handling **3,4-Dibromobenzoic acid**:

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Tightly fitting safety goggles or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[6]</a>
Hand Protection	Chemical-impermeable gloves. Gloves must be inspected prior to use.	EU Directive 89/686/EEC and the standard EN 374. <a href="#">[2]</a>
Skin and Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat.	<a href="#">[2]</a> <a href="#">[6]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced. <a href="#">[2]</a> <a href="#">[7]</a>	Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. <a href="#">[7]</a>

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area.[\[2\]](#)[\[7\]](#) An operational eyewash station and safety shower must be in close proximity.[\[7\]](#)
- Work within a certified chemical fume hood.
- Gather all necessary PPE and ensure it is in good condition.
- Prepare a designated and properly labeled waste container for **3,4-Dibromobenzoic acid**.[\[2\]](#)

### 2. Handling the Chemical:

- Wear all required PPE before handling the chemical.
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Carefully weigh and transfer the chemical, minimizing agitation.
- Avoid contact with skin and eyes.[\[2\]](#) In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[2\]\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)

### 3. Post-Handling and Storage:

- Securely close the container of **3,4-Dibromobenzoic acid**.
- Store the container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]\[7\]](#)
- Decontaminate the work area and any equipment used.
- Remove PPE carefully to avoid skin contamination and wash hands thoroughly after handling.[\[2\]\[5\]](#)

## Disposal Plan

### 1. Waste Identification and Segregation:

- All waste containing **3,4-Dibromobenzoic acid** must be treated as hazardous waste.[\[5\]](#)
- Segregate this waste from other laboratory waste streams to prevent mixing with incompatible substances.

### 2. Container Selection and Labeling:

- Use a dedicated, leak-proof, and sealable container for the collection of **3,4-Dibromobenzoic acid** waste.

- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: **"3,4-Dibromobenzoic acid"**.

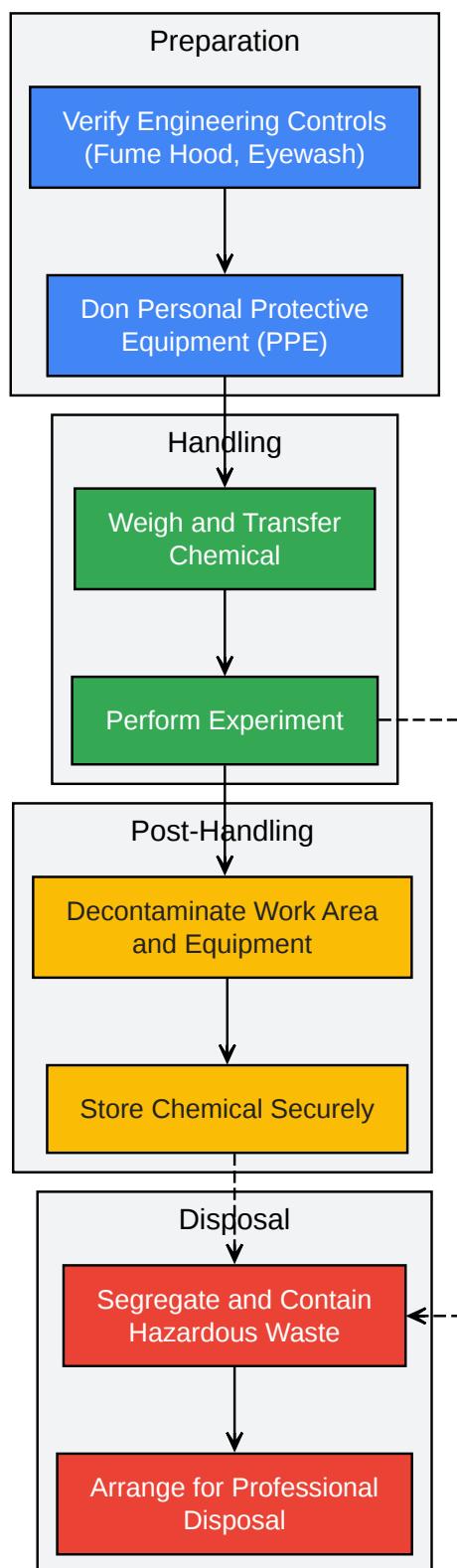
### 3. Waste Accumulation and Storage:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area.
- The storage area should be cool and dry.

### 4. Professional Disposal Arrangement:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
- Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.<sup>[2][5]</sup> Contaminated packaging should also be disposed of as hazardous waste.  
<sup>[2]</sup>

## Experimental Workflow Visualization



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Caption: Workflow for Safe Handling and Disposal of **3,4-Dibromobenzoic Acid**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)